

# Health and Safety Considerations for 4-Hydroxyphenethyl Acrylate: A Technical Guide

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## Compound of Interest

Compound Name: 4-Hydroxyphenethyl acrylate

Cat. No.: B15222305

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Disclaimer: Specific health and safety data for **4-Hydroxyphenethyl acrylate** (CAS No. 14661-95-1) is not readily available in public domains. This guide is therefore based on the general toxicological profile of acrylate esters and data from structurally similar compounds, primarily 4-Hydroxybutyl acrylate. The recommendations provided herein should be considered as a precautionary measure. A comprehensive risk assessment should be conducted before handling this substance.

This technical guide provides an in-depth overview of the potential health and safety considerations for **4-Hydroxyphenethyl acrylate**, designed for researchers, scientists, and professionals in drug development.

## Hazard Identification and Classification

Based on the general reactivity of the acrylate functional group, **4-Hydroxyphenethyl acrylate** is anticipated to be a hazardous substance. The primary concerns with acrylate esters are skin and eye irritation, skin sensitization, and toxicity upon ingestion or inhalation.<sup>[1][2]</sup> The phenethyl moiety may also influence its toxicological profile.

## GHS Classification (Predicted)

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication. While a specific classification for **4-Hydroxyphenethyl acrylate** is not established, a predicted classification based on similar

acrylates is presented below. For comparison, the established classification for 4-Hydroxybutyl acrylate is also provided.[3][4]

Table 1: Predicted GHS Classification for **4-Hydroxyphenethyl Acrylate** and Comparative Data for 4-Hydroxybutyl Acrylate

Hazard Class	Predicted Hazard Category for 4-Hydroxyphenethyl Acrylate	Hazard Category for 4-Hydroxybutyl Acrylate[3][4]	Hazard Statement
Acute Toxicity, Oral	Category 4	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 1	Category 1	H318: Causes serious eye damage
Skin Sensitization	Category 1	Category 1	H317: May cause an allergic skin reaction
Hazardous to the Aquatic Environment, Acute	Category 3	Category 3	H402: Harmful to aquatic life

## Toxicological Profile

Acrylate esters are known for their potential to cause adverse health effects.[1][5] The toxicity is generally associated with the electrophilic nature of the  $\alpha,\beta$ -unsaturated carbonyl group, which can react with biological macromolecules.

### Acute Toxicity

Acute exposure to acrylates can cause irritation to the skin, eyes, and respiratory tract. Ingestion can lead to gastrointestinal irritation.[6] While specific LD50 and LC50 values for **4-Hydroxyphenethyl acrylate** are not available, a summary of extrapolated data based on similar compounds is provided below.

Table 2: Estimated Acute Toxicity Data for **4-Hydroxyphenethyl Acrylate**

Route of Exposure	Endpoint	Value (Estimated)	Species	Reference Compound(s)
Oral	LD50	300 - 2000 mg/kg	Rat	4-Hydroxybutyl acrylate
Dermal	LD50	> 2000 mg/kg	Rabbit	General acrylates
Inhalation	LC50	No data available	Rat	-

Note: These values are estimations and should be treated with caution. Actual toxicity may vary.

## Irritation and Sensitization

Acrylates are well-documented skin and eye irritants. Prolonged or repeated skin contact can lead to allergic contact dermatitis, a delayed-type hypersensitivity reaction.[5] Due to the presence of the acrylate group, **4-Hydroxyphenethyl acrylate** should be considered a potential skin sensitizer.

## Experimental Protocols

For a comprehensive safety assessment of **4-Hydroxyphenethyl acrylate**, the following standard toxicological tests, based on OECD guidelines, are recommended.

### Skin Irritation/Corrosion (OECD 404)

- Objective: To assess the potential of the substance to cause skin irritation or corrosion.
- Test System: Albino rabbit.
- Procedure:
  - A small area of the animal's skin is shaved.

- 0.5 mL of the undiluted test substance is applied to a gauze patch and placed on the prepared skin.
- The patch is covered with an occlusive dressing for a 4-hour exposure period.
- After removal of the patch, the skin is observed for erythema and edema at 1, 24, 48, and 72 hours.
- Scoring of skin reactions is performed according to a standardized scale.

## Serious Eye Damage/Eye Irritation (OECD 405)

- Objective: To determine the potential for the substance to cause serious eye damage or irritation.
- Test System: Albino rabbit.
- Procedure:
  - 0.1 mL of the test substance is instilled into the conjunctival sac of one eye of the animal.
  - The other eye serves as an untreated control.
  - The eyes are examined at 1, 24, 48, and 72 hours after instillation.
  - Observations are made for corneal opacity, iritis, and conjunctival redness and chemosis.
  - Scores are assigned based on the severity of the lesions.

## Skin Sensitization (Local Lymph Node Assay - LLNA; OECD 429)

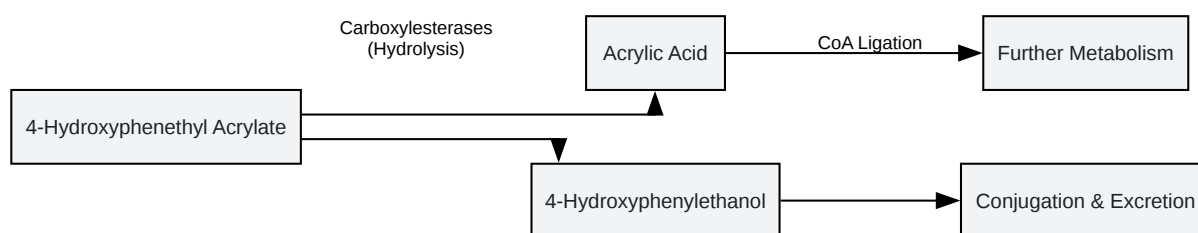
- Objective: To evaluate the skin sensitization potential of the substance.
- Test System: Mouse.
- Procedure:

- The test substance is applied to the dorsal surface of the mouse's ear for three consecutive days.
- On day 5, a radiolabeled proliferation marker (e.g., 3H-methyl thymidine) is injected intravenously.
- Five hours later, the animal is euthanized, and the draining auricular lymph nodes are excised and weighed.
- The incorporation of the radiolabel is measured, and a stimulation index is calculated.
- A stimulation index of 3 or greater is indicative of sensitization.

## Signaling Pathways and Experimental Workflows

### Generalized Metabolic Pathway for Acrylate Esters

Acrylate esters are primarily metabolized through hydrolysis by carboxylesterases to acrylic acid and the corresponding alcohol. Acrylic acid is then further metabolized.

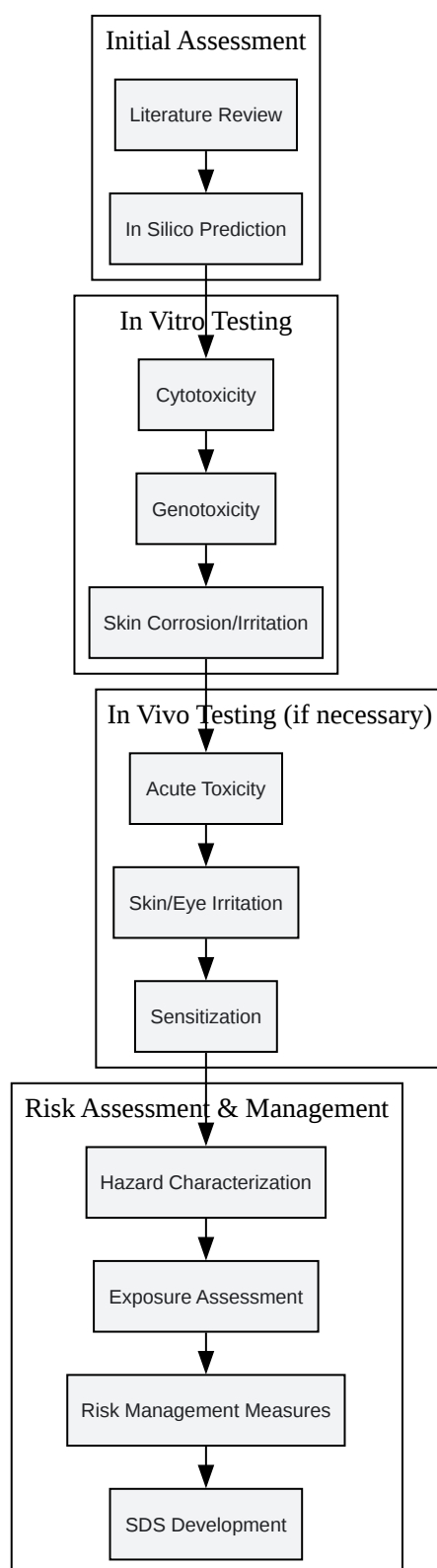


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Caption: Generalized metabolic pathway of **4-Hydroxyphenethyl Acrylate**.

## Experimental Workflow for Chemical Safety Assessment

A logical workflow is crucial for the systematic evaluation of the health and safety of a new chemical entity.



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Caption: A typical workflow for chemical health and safety assessment.

## Safe Handling and Storage

### Personal Protective Equipment (PPE)

Given the potential for skin and eye irritation and sensitization, appropriate PPE is mandatory.  
[\[7\]](#)[\[8\]](#)

Table 3: Recommended Personal Protective Equipment

Body Part	Equipment	Standard
Eyes/Face	Safety glasses with side shields or chemical goggles, and a face shield if splashing is possible.	ANSI Z87.1
Skin	Chemical-resistant gloves (e.g., butyl rubber, nitrile rubber), lab coat, and closed-toe shoes.	EN 374
Respiratory	Use in a well-ventilated area. If vapors are expected to be generated, a NIOSH-approved respirator with an organic vapor cartridge is recommended.	NIOSH approved

## Handling

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Do not breathe vapors or mists.[\[3\]](#)
- Ground all equipment to prevent static discharge.[\[3\]](#)
- Avoid sources of ignition.[\[3\]](#)

## Storage

- Store in a cool, dry, well-ventilated area away from direct sunlight and heat.[4]
- Keep containers tightly closed.[9]
- Acrylates can polymerize violently if not properly inhibited.[4] Ensure the presence of an appropriate inhibitor and oxygen, as inhibitors are often only effective in the presence of oxygen.[4]
- Do not store under an inert atmosphere.[4]

## First Aid Measures

Immediate medical attention is crucial in case of exposure.[10]

Table 4: First Aid Procedures

Exposure Route	Procedure[4][9][10]
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.



## Fire and Explosion Hazard

Acrylates are typically combustible liquids.

- Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[9]
- Specific Hazards: Vapors may be heavier than air and can travel to a source of ignition and flash back.[3] Containers may explode when heated.[3] Hazardous polymerization may occur due to heat.[3]
- Firefighting Procedures: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[9]

## Conclusion

While specific data for **4-Hydroxyphenethyl acrylate** is lacking, the general principles of handling acrylate esters provide a strong foundation for safe laboratory practices. It is imperative to treat this compound as a hazardous substance, with particular attention to preventing skin and eye contact and inhalation. The implementation of robust engineering controls, the consistent use of appropriate personal protective equipment, and adherence to proper storage and handling procedures are essential to minimize risk. Further toxicological testing is necessary to fully characterize the health and safety profile of this compound.

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